

Application Notes: Dasminapant Intraperitoneal Administration in Murine Models

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Compound of Interest		
Compound Name:	Dasminapant	
Cat. No.:	B605532	Get Quote

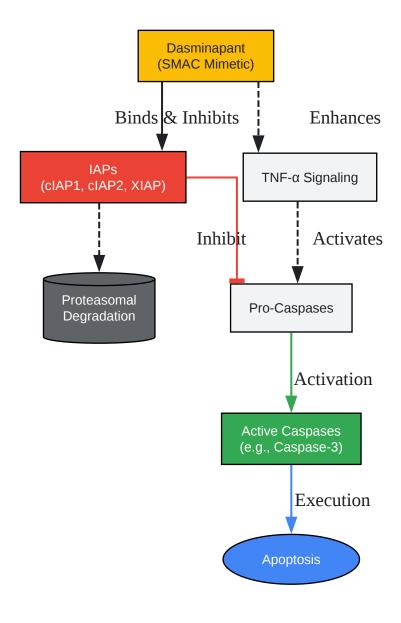
Introduction

Dasminapant, also known as APG-1387, is a potent, small-molecule antagonist of the Inhibitor of Apoptosis Proteins (IAPs).[1][2] As a bivalent SMAC mimetic, it targets key regulators of cell death, including cIAP1, cIAP2, and XIAP, with nanomolar potency.[1][3] **Dasminapant** promotes apoptosis by inducing the degradation of cIAP-1, leading to the activation of caspase-3/7 and enhancing TNFα-mediated cell death.[1] Its mechanism of action makes it a compound of interest in cancer research, particularly for hepatocellular carcinoma, ovarian cancer, and nasopharyngeal carcinoma.[2][4] Preclinical studies in mouse xenograft models have demonstrated its ability to induce tumor regression and to work synergistically with other agents like chemotherapy and immune checkpoint inhibitors.[1] These application notes provide a detailed protocol for the preparation and intraperitoneal (IP) administration of **Dasminapant** in mice for preclinical research.

Mechanism of Action: IAP Antagonism

Dasminapant functions by mimicking the endogenous protein SMAC/DIABLO, which negatively regulates IAPs.[1] By binding to the BIR (Baculoviral IAP Repeat) domains of IAPs, **Dasminapant** disrupts their ability to inhibit caspases. This leads to the auto-ubiquitination and subsequent proteasomal degradation of cIAP1/2.[1] The removal of IAP-mediated inhibition allows for the activation of the caspase cascade, ultimately resulting in programmed cell death, or apoptosis.[2][3]





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Figure 1: Dasminapant signaling pathway leading to apoptosis.

Experimental Protocols

This section details the necessary materials and procedures for the preparation and intraperitoneal injection of **Dasminapant** in mice.

- 1. Materials and Reagents
- Dasminapant (APG-1387) powder



- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes (1 mL or appropriate size)
- Sterile needles (25-27 gauge recommended for mice)[5]
- Appropriate Personal Protective Equipment (PPE): lab coat, gloves, safety glasses
- Animal scale
- Sharps container
- 2. Preparation of **Dasminapant** Solution for Injection

This protocol is designed to prepare a clear solution of **Dasminapant** at a concentration that allows for accurate dosing.[2] It is recommended to prepare the working solution fresh on the day of use.[2]

Formulation Vehicle Composition:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Step-by-Step Preparation (Example for 1 mL of 2.5 mg/mL solution):



- Prepare Stock Solution: First, prepare a stock solution of **Dasminapant** in DMSO. For example, dissolve 25 mg of **Dasminapant** powder in 1 mL of DMSO to create a 25 mg/mL stock.
- Combine Solvents: In a sterile tube, add 400 μL of PEG300.
- Add **Dasminapant** Stock: Add 100 μL of the 25 mg/mL **Dasminapant** DMSO stock solution to the PEG300 and mix thoroughly until the solution is homogenous.
- Add Surfactant: Add 50 μL of Tween-80 and mix again until evenly distributed.
- Final Dilution: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix thoroughly. The final concentration will be 2.5 mg/mL.
- Pre-injection Preparation: Before injection, it is advisable to warm the solution to room or body temperature to minimize discomfort for the animal.[5]
- 3. Intraperitoneal (IP) Injection Protocol for Mice

This procedure should be performed by personnel trained in animal handling and injection techniques in accordance with institutional guidelines.

- Animal Preparation: Weigh the mouse accurately on the day of dosing to calculate the precise injection volume.
- Dose Calculation: Using the recommended dose of 20 mg/kg, calculate the required volume.
 For a 25-gram mouse and a 2.5 mg/mL solution:
 - Dose (mg) = 20 mg/kg * 0.025 kg = 0.5 mg
 - Volume (mL) = 0.5 mg / 2.5 mg/mL = 0.2 mL
- Restraint: Restrain the mouse securely. A common method is to scruff the loose skin over the
 neck and shoulders to immobilize the head and body. Gently turn the mouse to expose its
 abdomen, ensuring the head is tilted slightly downwards.
- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen.[5][6] This location helps to avoid puncturing the bladder or cecum.



- Needle Insertion: Using a new sterile needle for each animal, insert the needle with the bevel facing up at a 30-40 degree angle into the identified injection site.[5][7] Insert just deep enough for the bevel to fully enter the peritoneal cavity.
- Aspiration (Optional but Recommended): Gently pull back on the syringe plunger to ensure
 no fluid (urine or blood) is aspirated. If fluid enters the syringe, withdraw the needle and
 reinject at a different site with a fresh needle.
- Injection: Administer the substance slowly and steadily.[8] The total injection volume should not exceed 10 mL/kg.[5]
- Withdrawal and Monitoring: Withdraw the needle smoothly and return the mouse to its cage.
 [5] Observe the animal for several minutes post-injection for any signs of distress, bleeding at the injection site, or adverse reactions.
 [5][8]

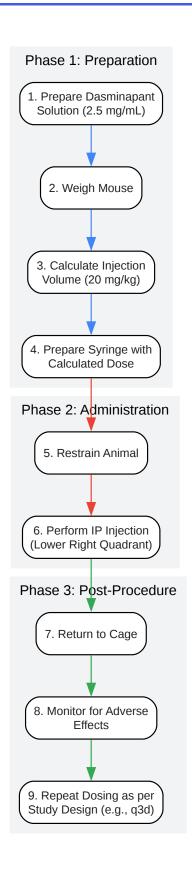
Quantitative Data Summary

The following table summarizes key quantitative parameters for the intraperitoneal administration of **Dasminapant** in mice based on published preclinical data.

Parameter	Value / Guideline	Source
Drug	Dasminapant (APG-1387)	[2]
Animal Model	Mouse (e.g., NOD-SCID)	[2]
Dosage	20 mg/kg	[2]
Administration Route	Intraperitoneal (IP) Injection	[2]
Dosing Frequency	Every 3 days	[2]
Vehicle Composition	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[2]
Max Injection Volume	< 10 mL/kg	[5]
Recommended Needle Gauge	25g - 27g	[5]

Experimental Workflow Visualization





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Figure 2: Experimental workflow for Dasminapant IP injection.



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